

Application Notes and Protocols for SMI 6860766 in Mouse Models

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Compound of Interest

Compound Name: SMI 6860766

Cat. No.: B15585280

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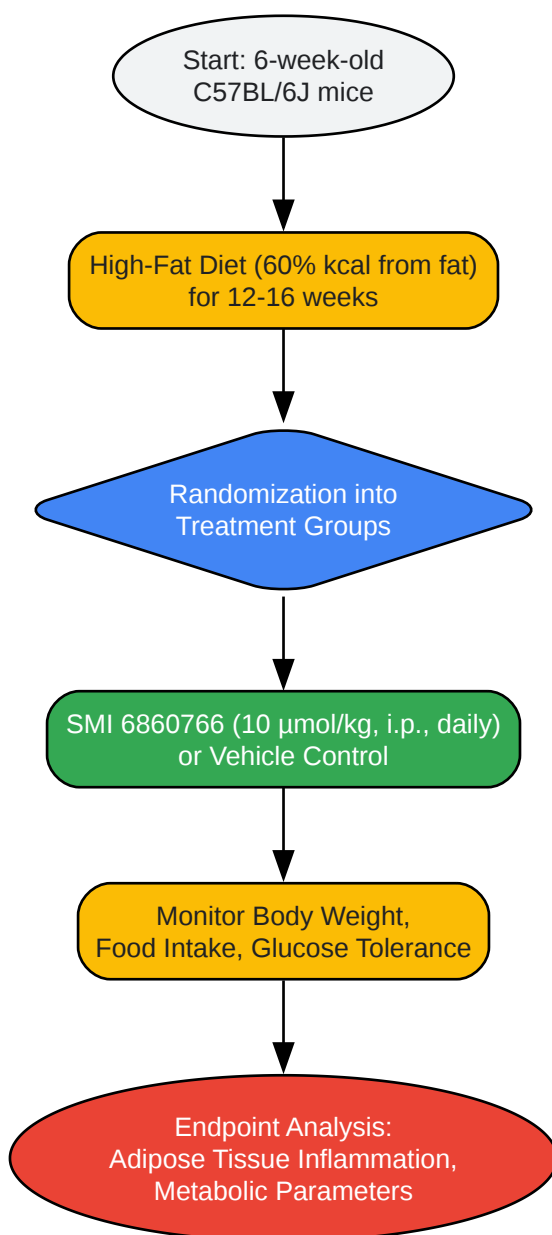
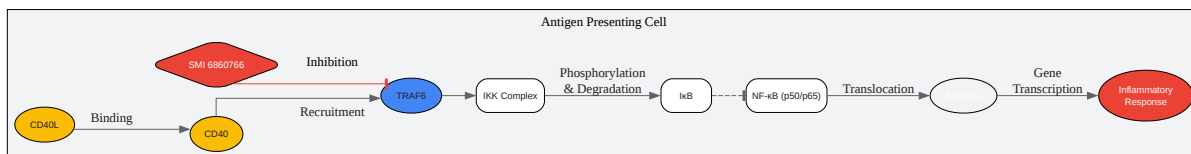
Introduction

SMI 6860766 is a small molecule inhibitor that specifically targets the interaction between CD40 and TNF receptor-associated factor 6 (TRAF6). This interaction is a critical node in inflammatory signaling pathways, making **SMI 6860766** a valuable tool for investigating the role of CD40-TRAF6 signaling in various disease models. These application notes provide detailed protocols and dosage information for the use of **SMI 6860766** in mouse models of diet-induced obesity and other inflammatory conditions.

Mechanism of Action

SMI 6860766 functions by disrupting the binding of TRAF6 to the cytoplasmic domain of CD40. This inhibition prevents the downstream activation of pro-inflammatory signaling cascades, including the NF- κ B pathway. By blocking this interaction, **SMI 6860766** can effectively reduce the production of inflammatory cytokines and mitigate inflammatory responses in vivo.

Signaling Pathway of CD40-TRAF6 Inhibition by **SMI 6860766**



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